

Preliminary Studies on SKF-96365 in Cell Lines: An In-depth Technical Guide

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Compound of Interest

Compound Name: SKF96067

Cat. No.: B1681805

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Introduction

SKF-96365 is a small molecule compound initially identified as an inhibitor of receptor-mediated calcium entry. It is now widely recognized as a blocker of store-operated Ca^{2+} entry (SOCE) and transient receptor potential canonical (TRPC) channels. This technical guide provides a comprehensive overview of preliminary in vitro studies investigating the effects of SKF-96365 on various cell lines, with a particular focus on cancer cells. The document summarizes key quantitative data, details experimental methodologies, and visualizes the involved signaling pathways to serve as a valuable resource for researchers, scientists, and professionals in drug development.

Mechanism of Action

SKF-96365 exerts its cellular effects primarily by inhibiting Ca^{2+} influx. It acts as a non-selective inhibitor of TRP channels, SOCE, and voltage-gated Ca^{2+} channels. In cancer cells, this disruption of calcium homeostasis has been shown to induce cell cycle arrest, apoptosis, and autophagy. The compound has demonstrated anti-neoplastic activity in various cancer cell lines, including those from colorectal, esophageal, and glioblastoma cancers.

Quantitative Data Summary

The following tables summarize the half-maximal inhibitory concentration (IC_{50}) values and other quantitative effects of SKF-96365 in different cancer cell lines.

Table 1: IC50 Values of SKF-96365 in Cancer Cell Lines

Cell Line	Cancer Type	Incubation Time	IC50 (μM)	Reference
HCT116	Colorectal Cancer	48 h	10.88	
HT29	Colorectal Cancer	48 h	14.56	
K510	Esophageal Squamous Cell Carcinoma	24 h	5.58	
K30	Esophageal Squamous Cell Carcinoma	24 h	31.52	
EC9706	Esophageal Squamous Cell Carcinoma	24 h	23.78	

Table 2: Effects of SKF-96365 on Glioblastoma Cells

Cell Line	Effect	Concentration (μM)	Incubation Time	Observation	Reference
LN-229	Cell Cycle Arrest	20	18 h	Increased cell population in S and G2 phases	
LN-229	Enhanced NCX Reverse Operation	9.79 (EC50)	Not specified	Increased intracellular Ca ²⁺	

Experimental Protocols

This section details the methodologies for key experiments cited in the preliminary studies of SKF-96365.

Cell Viability and Proliferation Assays

1. Cell Counting Kit-8 (CCK-8) Assay:

- Cell Seeding: Plate esophageal cancer cell lines (K510, K30, EC9706) in 96-well plates.
- Treatment: Treat cells with varying concentrations of SKF-96365 for different time points (e.g., 24 h).
- Assay: Add CCK-8 solution to each well and incubate.
- Measurement: Measure the absorbance at 450 nm using a microplate reader to determine cell viability.

2. Colony Formation Assay:

- Cell Seeding: Seed a low density of cancer cells in 6-well plates.
- Treatment: Treat cells with SKF-96365 for a specified period (e.g., 24 h).
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